

# 3-Acetoxybenzofuran CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Acetoxybenzofuran

Cat. No.: B1272115

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## 3-Acetoxybenzofuran: Key Chemical Identifiers

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides essential information regarding **3-Acetoxybenzofuran**, a molecule of interest in various research and development applications.

The Chemical Abstracts Service (CAS) number for **3-Acetoxybenzofuran** is 93680-80-9.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#) This unique numerical identifier is assigned to every chemical substance described in the open scientific literature, ensuring unambiguous identification.

The molecular weight of **3-Acetoxybenzofuran** is 176.17 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This value is crucial for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations.

A summary of these key identifiers is presented in the table below for quick reference.

Identifier	Value
CAS Number	93680-80-9
Molecular Weight	176.17 g/mol
Molecular Formula	C10H8O3

Further investigation into the technical aspects of **3-Acetoxybenzofuran**, including experimental protocols and its role in signaling pathways, is ongoing to provide a comprehensive guide for the scientific community.

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## References

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- To cite this document: BenchChem. [3-Acetoxybenzofuran CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1272115#3-acetoxybenzofuran-cas-number-and-molecular-weight>

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)